

A Technical Guide to 2-Vinylbenzoic Acid: Commercial Availability, Purity, and Analysis

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Compound of Interest

Compound Name: 2-Vinylbenzoic acid

Cat. No.: B3024429

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Introduction

2-Vinylbenzoic acid (CAS No. 27326-43-8), a derivative of both styrene and benzoic acid, is a bifunctional molecule with significant potential in polymer chemistry, materials science, and as an intermediate in organic and pharmaceutical synthesis.^{[1][2]} Its unique structure, featuring a polymerizable vinyl group and a reactive carboxylic acid moiety, allows for its incorporation into a wide array of molecular architectures to impart specific functionalities.^{[1][2]} This guide provides an in-depth overview of its commercial suppliers, available purity grades, and relevant technical data for researchers, scientists, and professionals in drug development.

Commercial Suppliers and Purity Grades

2-Vinylbenzoic acid is available from several chemical suppliers, primarily for research and development purposes. The purity grades offered are generally suitable for synthesis and polymerization applications.

Supplier	Brand/Product Line	Purity Grade/Specification	Catalog Number (Example)
Thermo Fisher Scientific	Thermo Scientific Chemicals (formerly Alfa Aesar)	≥95.0% (Aqueous acid-base Titration), ≥95.0% (Silylated GC)	Not specified
Sigma-Aldrich (Merck)	AldrichCPR	Buyer assumes responsibility to confirm product identity and/or purity. No analytical data collected by the supplier.[3]	27326-43-8
Ambeed	Not Applicable	Purity information available upon request (NMR, HPLC, LC-MS data may be provided).[4]	27326-43-8

Note: The "AldrichCPR" designation from Sigma-Aldrich indicates a product provided for early discovery research where the buyer is responsible for purity confirmation.[3]

Technical and Physicochemical Data

A summary of key technical specifications for **2-Vinylbenzoic acid** is provided below.

Property	Value	Source
CAS Number	27326-43-8	[5]
Molecular Formula	C ₉ H ₈ O ₂	[5]
Molecular Weight	148.16 g/mol	[5]
Appearance	White to pale yellow powder or lumpy powder	[6]
Melting Point	94°C	[5]
SMILES String	C=CC1=CC=CC=C1C(=O)O	[5]
InChI Key	XUDBVJCTLZTSDC-UHFFFAOYSA-N	[5]

Methodologies and Experimental Protocols

While specific experimental protocols for **2-vinylbenzoic acid** are not extensively detailed in the provided results, standard procedures for the synthesis of its isomer (4-vinylbenzoic acid) and the analysis of benzoic acid derivatives can be adapted.

Synthesis via Wittig Reaction

The Wittig reaction is a reliable method for synthesizing alkenes from carbonyl compounds and is applicable for the synthesis of vinylbenzoic acids.[\[7\]](#)[\[8\]](#) The following is a generalized workflow based on the synthesis of the 4-vinyl isomer.

Workflow for Synthesis of Vinylbenzoic Acid via Wittig Reaction

Step 1: Phosphonium Salt Formation

Bromomethylbenzoic Acid Triphenylphosphine Acetone (Solvent)

Reflux

Carboxybenzyltriphenylphosphonium Bromide

Step 2: Ylide Formation & Reaction

Phosphonium Salt Aqueous Formaldehyde NaOH (Base)

Reaction Mixture

Step 3: Isolation & Purification

Filter Precipitate
(Triphenylphosphine oxide)

Filtrate

Acidify Filtrate (HCl)

Filter Precipitate
(Crude Product)

Recrystallize from
Aqueous Ethanol

Pure Vinylbenzoic Acid

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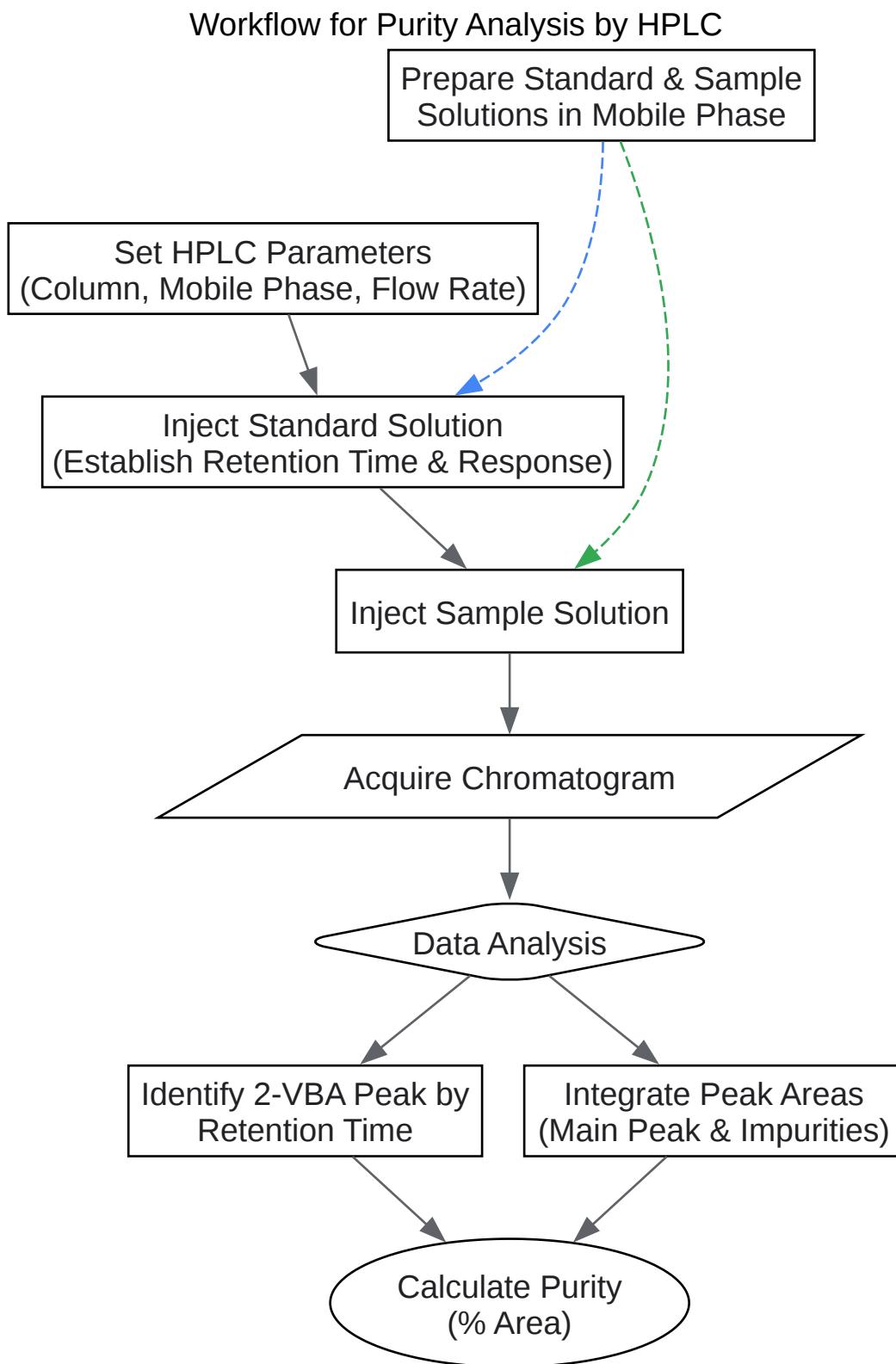
Caption: General workflow for the synthesis of vinylbenzoic acid.

Protocol Details:

- **Phosphonium Salt Preparation:** 4-(Bromomethyl)benzoic acid is refluxed with triphenylphosphine in a solvent like acetone.[8][9] The resulting phosphonium salt precipitates upon cooling and is collected by vacuum filtration.[9]
- **Wittig Reaction:** The phosphonium salt is stirred vigorously with aqueous formaldehyde.[8][9] A strong base, such as sodium hydroxide, is added to generate the phosphorus ylide in situ, which then reacts with formaldehyde.[8][9]
- **Workup and Purification:** The byproduct, triphenylphosphine oxide, is removed by filtration.[8] The filtrate is then acidified with a strong acid like HCl to precipitate the crude vinylbenzoic acid.[8][9] Final purification can be achieved by recrystallization from a suitable solvent system, such as aqueous ethanol.[7]

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard and effective technique for determining the purity of benzoic acid derivatives.[10][11] It allows for the separation and quantification of the main compound and any potential impurities.[10]



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Caption: A logical workflow for assessing the purity of **2-Vinylbenzoic acid**.

General HPLC Protocol:

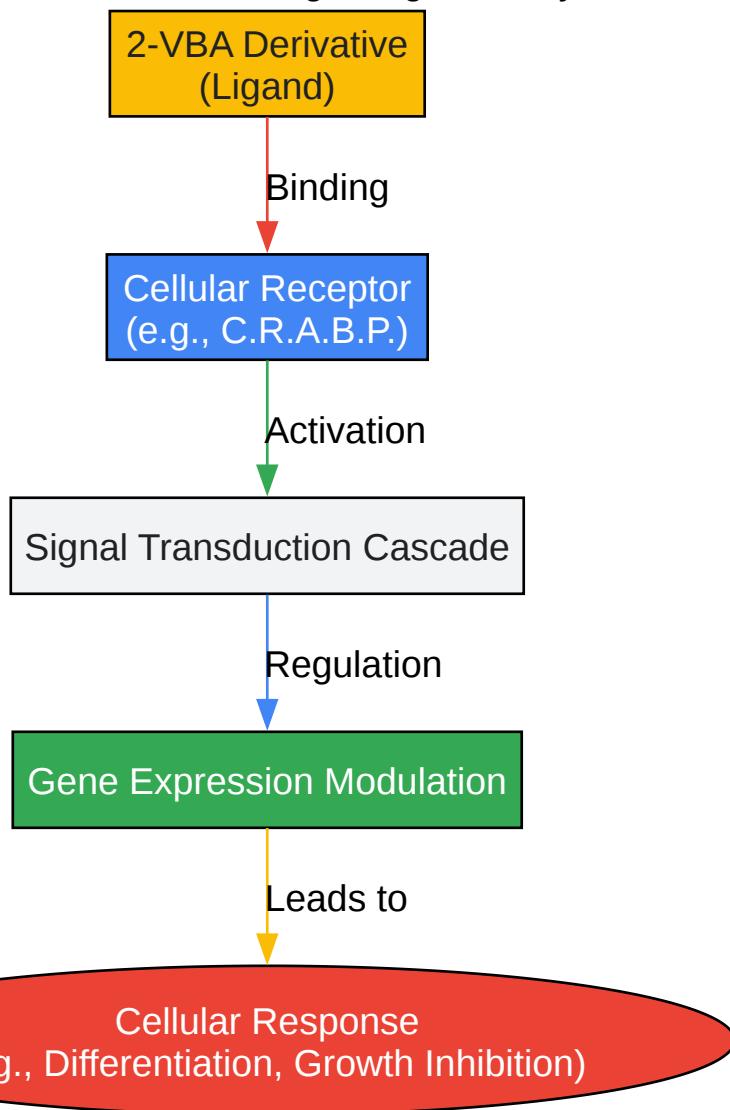
- Column: A reversed-phase column such as a C18 is typically used.[12]
- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.05 M ammonium acetate, pH 4.4) and an organic solvent (e.g., methanol or acetonitrile).[12] The gradient can be optimized for ideal separation.[10]
- Detection: UV detection is suitable, with the wavelength set to the absorbance maximum of **2-vinylbenzoic acid** (e.g., around 230-234 nm).[10][12]
- Sample Preparation: Samples are accurately weighed and dissolved in the mobile phase or a suitable solvent, then filtered to remove particulate matter.[11]
- Quantification: Purity is often determined by the area percentage method, where the area of the main peak is compared to the total area of all peaks in the chromatogram.[12]

Applications in Research and Drug Development

While **2-vinylbenzoic acid** is primarily a monomer for polymer synthesis, its structural similarity to other biologically active benzoic acid derivatives suggests its potential as a building block in medicinal chemistry. Benzoic acid and its derivatives are used as intermediates in the synthesis of more complex medicinal compounds and can possess antifungal properties.[13] Derivatives of 4-vinylbenzoic acid have been investigated for therapeutic uses, including treatments for dermatological conditions like acne and psoriasis, acting as ligands that bind to cellular receptors.[14]

The dual functionality of **2-vinylbenzoic acid** allows for its use in creating functionalized polymers for drug delivery systems, such as molecularly imprinted polymers (MIPs) designed to selectively bind to pharmaceutical compounds.[15]

Potential Role in a Signaling Pathway

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